

Using 1-(4-Chlorophenyl)-4-oxopyrrolidine-3-carbonitrile as a pharmaceutical intermediate

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Compound of Interest

Compound Name: 1-(4-Chlorophenyl)-4-oxopyrrolidine-3-carbonitrile
Cat. No.: B15053857

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An In-Depth Guide to the Application of **1-(4-Chlorophenyl)-4-oxopyrrolidine-3-carbonitrile** as a Pharmaceutical Intermediate

Authored by a Senior Application Scientist

This document provides a detailed technical guide for researchers, medicinal chemists, and drug development professionals on the utilization of **1-(4-Chlorophenyl)-4-oxopyrrolidine-3-carbonitrile**. This versatile heterocyclic building block serves as a valuable starting point for the synthesis of diverse molecular scaffolds with potential therapeutic applications. The protocols outlined herein are grounded in established chemical principles and aim to provide not just procedural steps, but also the strategic rationale behind them.

Compound Profile and Strategic Importance

1-(4-Chlorophenyl)-4-oxopyrrolidine-3-carbonitrile belongs to the class of N-substituted pyrrolidones, a scaffold of significant interest in medicinal chemistry. Nitrogen-containing heterocycles are prevalent in a vast majority of modern drug candidates, largely due to their ability to form key interactions with biological targets and their favorable physicochemical properties.^[1] This specific intermediate combines several key functional groups: a substituted

aromatic ring, a lactam (cyclic amide), a ketone, and a nitrile. This rich functionality allows for a wide array of subsequent chemical transformations, making it an ideal starting point for diversity-oriented synthesis in drug discovery programs.^{[1][2]}

Physicochemical & Safety Data

Proper handling and characterization are paramount for the successful use of any chemical intermediate. The table below summarizes the key properties of the title compound.

Property	Value	Source
IUPAC Name	1-(4-chlorophenyl)-4-oxopyrrolidine-3-carbonitrile	-
CAS Number	23935-48-0	[3]
Molecular Formula	C ₁₁ H ₉ ClN ₂ O	[3]
Molecular Weight	220.66 g/mol	[3]
Appearance	Typically an off-white to yellow solid	General Knowledge
SMILES	<chem>N#CC1CN(C2=CC=C(Cl)C=C2)CC1=O</chem>	

Safety, Handling, and Storage

Safe laboratory practice is non-negotiable. While a specific safety data sheet (SDS) for this exact compound is not readily available, data from closely related and structurally similar chemicals provide essential guidance.^{[4][5][6]}

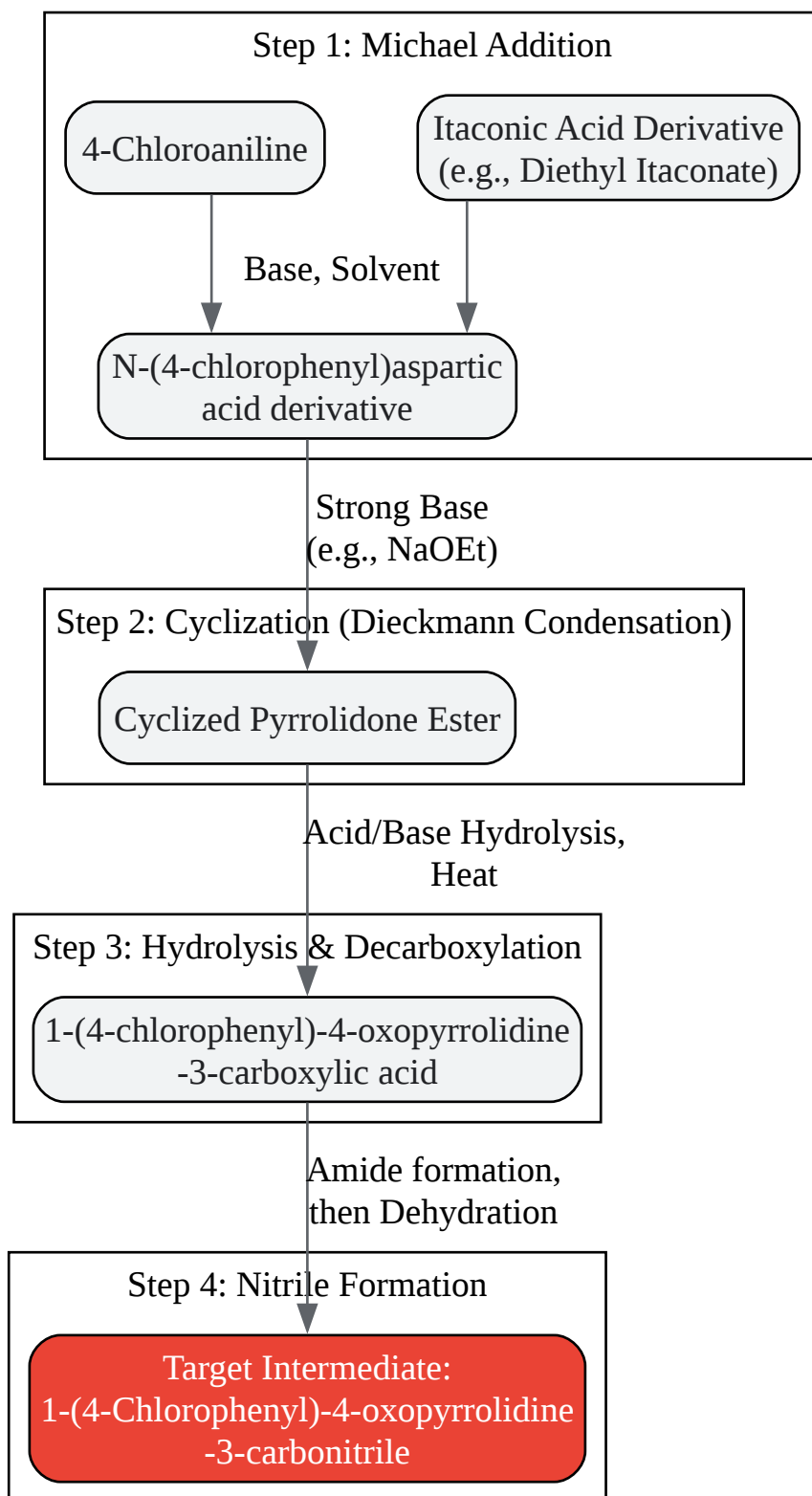
- **Personal Protective Equipment (PPE):** Always wear a lab coat, chemical-resistant gloves (e.g., nitrile), and safety glasses or goggles. Work should be conducted in a well-ventilated fume hood.^[6]
- **Toxicology:** Based on analogous compounds, this chemical should be treated as potentially harmful. It may be toxic if swallowed, inhaled, or absorbed through the skin.^{[4][6]} Avoid creating dust.^[4]

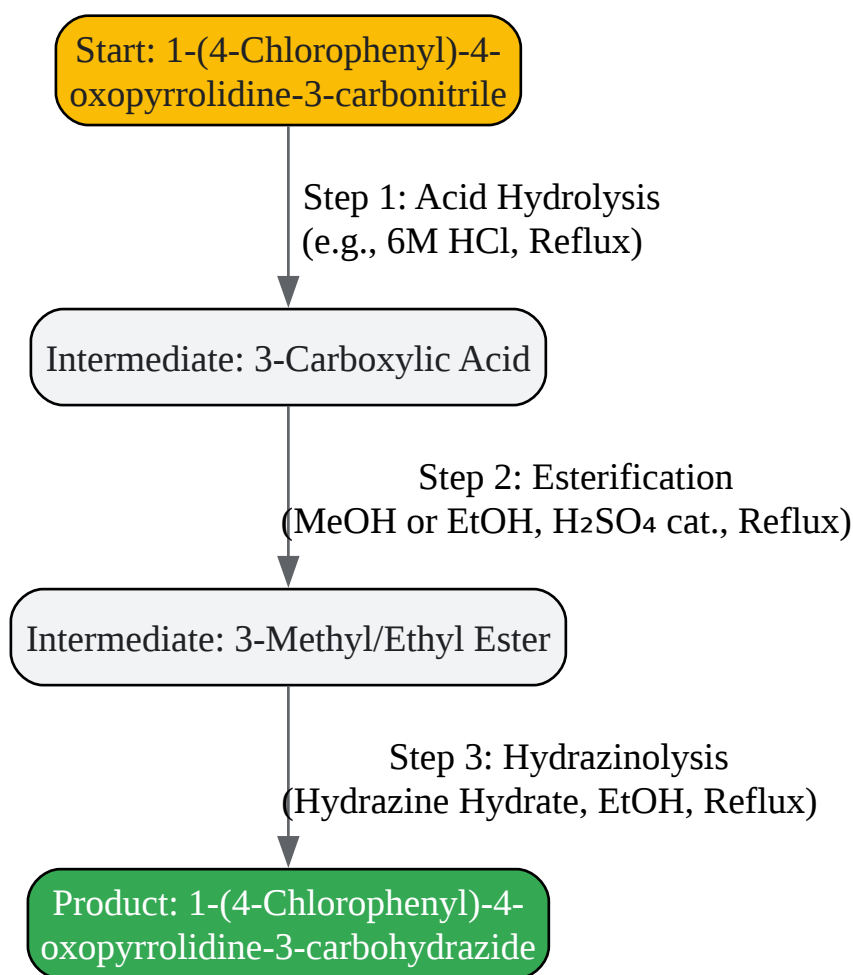
- **Storage:** Store in a tightly sealed container in a cool, dry, and well-ventilated area away from incompatible materials such as strong oxidizing agents.^{[5][6]} Recommended storage may be in a refrigerator (0-5 °C) to ensure long-term stability.^[6]
- **Disposal:** Dispose of contents and container in accordance with all local, regional, national, and international regulations. Avoid release into the environment.
- **First Aid:**
 - **If Inhaled:** Move the person to fresh air. If breathing is difficult, call a poison center or doctor.^[6]
 - **On Skin:** Immediately wash with plenty of soap and water. Remove contaminated clothing.
 - **In Eyes:** Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing.
 - **If Swallowed:** Immediately call a poison center or doctor. Rinse mouth. Do NOT induce vomiting.^[6]

Synthesis and Characterization

Representative Synthesis of the Pyrrolidone Core

The synthesis of N-aryl-4-oxopyrrolidine structures can be achieved through several established routes. A common and effective method involves the cyclization of precursors derived from N-substituted β -amino acids. The following is a representative workflow grounded in well-known organic chemistry principles.





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Caption: Reaction scheme for the synthesis of the carbohydrazide intermediate.

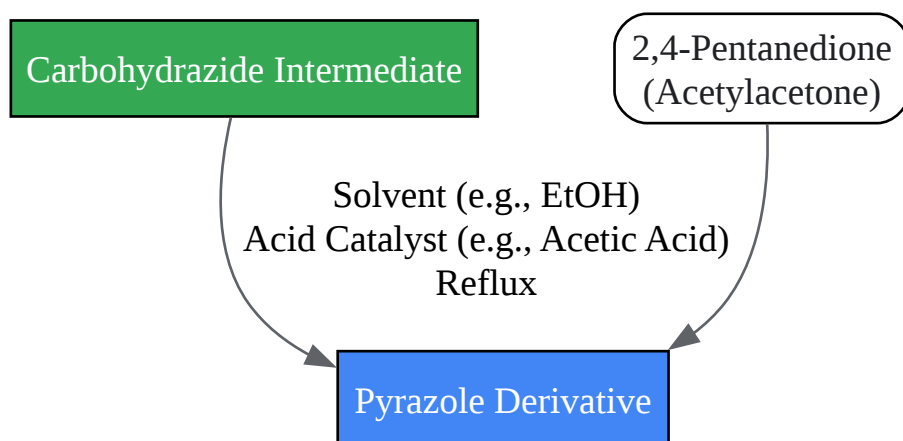
Step-by-Step Methodology:

- **Hydrolysis:** To the starting nitrile (1.0 eq) in a round-bottom flask, add 6M aqueous HCl. Heat the mixture to reflux and monitor the reaction by TLC until the starting material is consumed. Cool the reaction, adjust the pH to neutral to precipitate the carboxylic acid, filter, wash with water, and dry.
- **Esterification:** Suspend the crude carboxylic acid (1.0 eq) in methanol or ethanol. Add a catalytic amount of concentrated sulfuric acid (approx. 5 mol%). Heat the mixture to reflux for 4-6 hours. Cool, neutralize with a weak base (e.g., NaHCO_3 solution), and extract the ester with an organic solvent (e.g., ethyl acetate). Dry the organic layer and concentrate under reduced pressure.

- Hydrazinolysis: Dissolve the ester (1.0 eq) in ethanol. Add hydrazine hydrate (3-5 eq) and heat the mixture to reflux. [7] The reaction is typically complete within 2-4 hours. Upon completion, cool the mixture. The product hydrazide often crystallizes out of solution. Filter the solid, wash with cold ethanol, and dry to yield the desired 1-(4-chlorophenyl)-4-oxopyrrolidine-3-carbohydrazide.

Protocol 2: Synthesis of Pyrazole Derivatives

Rationale: Pyrazoles are a well-known "privileged scaffold" in medicinal chemistry, appearing in numerous approved drugs. The reaction of a hydrazide with a 1,3-dicarbonyl compound, such as acetylacetone (2,4-pentanedione), is a classic and highly efficient method for constructing the pyrazole ring system. [7][8]



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Caption: Condensation reaction to form a pyrazole derivative.

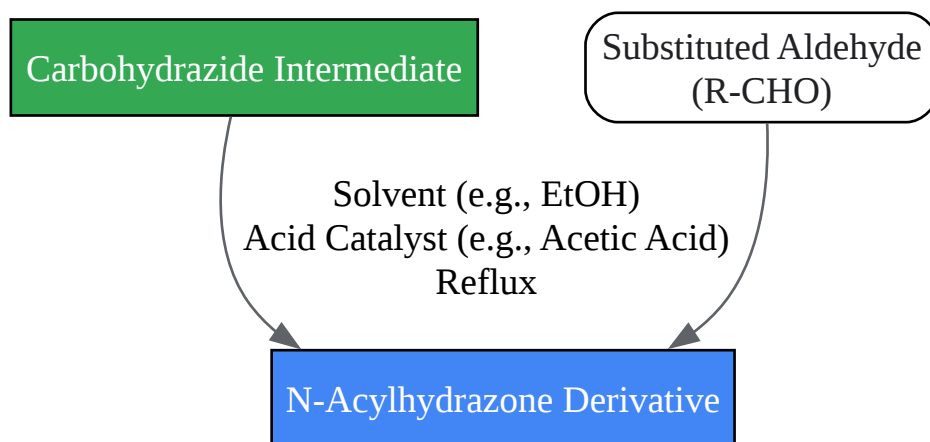
Step-by-Step Methodology:

- Dissolve the carbohydrazide intermediate (1.0 eq) from Protocol 4.1 in ethanol or acetic acid in a round-bottom flask.
- Add 2,4-pentanedione (1.1 eq).
- Heat the reaction mixture to reflux for 4-8 hours, monitoring by TLC.
- Upon completion, cool the reaction mixture to room temperature.

- If a precipitate forms, filter the solid, wash with cold ethanol, and dry.
- If no solid forms, pour the reaction mixture into ice-water to induce precipitation. Collect the product by filtration.
- The resulting solid can be purified by recrystallization (e.g., from ethanol) to yield the pure pyrazole derivative.

Protocol 3: Synthesis of Bioactive Hydrazones

Rationale: The condensation of hydrazides with aldehydes or ketones produces N-acylhydrazones. This moiety is a known pharmacophore and is present in compounds with a wide range of biological activities, including antimicrobial and anticancer properties. [7][8] This reaction is a straightforward way to rapidly generate a library of diverse compounds for biological screening.



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Caption: Synthesis of N-acylhydrazones via condensation.

Step-by-Step Methodology:

- Dissolve the carbohydrazide intermediate (1.0 eq) in ethanol in a round-bottom flask.
- Add the desired substituted aldehyde (1.0-1.1 eq) and a few drops of glacial acetic acid to catalyze the reaction.

- Heat the mixture to reflux for 1-3 hours. The reaction is often rapid.
- Monitor the reaction by TLC. Upon completion, cool the flask in an ice bath.
- The hydrazone product typically precipitates from the solution.
- Collect the solid by vacuum filtration, wash with a small amount of cold ethanol, and dry under vacuum.

Conclusion

1-(4-Chlorophenyl)-4-oxopyrrolidine-3-carbonitrile is more than a simple chemical; it is a strategic entry point into a rich chemical space of potential therapeutic agents. Its inherent functionality, combined with straightforward, high-yielding derivatization pathways—particularly through the versatile carbohydrazone intermediate—allows for the efficient synthesis of pyrazoles, hydrazones, and other heterocyclic systems. The protocols detailed in this guide provide a robust framework for researchers to leverage this valuable building block in the rational design and discovery of new medicines.

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